

physical and chemical properties of Rauvotetraphylline C

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Compound of Interest

Compound Name: *Rauvotetraphylline C*

Cat. No.: *B1162055*

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An In-depth Technical Guide to Rauvotetraphylline C

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Rauvotetraphylline C**, an indole alkaloid isolated from the plant *Rauvolfia tetraphylla*. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Physicochemical Properties

Rauvotetraphylline C is a complex indole alkaloid.^[1] Its fundamental properties have been determined through various analytical techniques, which are summarized below.

| Property | Value | Reference |
|---------------------|--|---|
| Molecular Formula | C ₂₈ H ₃₄ N ₂ O ₇ | [2] [3] |
| Molecular Weight | 510.58 g/mol | [2] |
| CAS Number | 1422506-51-1 | [2] [3] [4] |
| Appearance | Not specified in provided results | |
| Solubility | Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. [4] May have low water solubility. [2] | [2] [4] |
| Storage Temperature | -20°C | [3] [5] |
| SMILES | CC=C1/C2C[C@@H]3N(-- INVALID-LINK-- [C@@H]2C=CC(C)=O) [C@@H]1O[C@@H]1O-- INVALID-LINK----INVALID- LINK----INVALID-LINK-- [C@H]1O | [3] |

Experimental Protocols

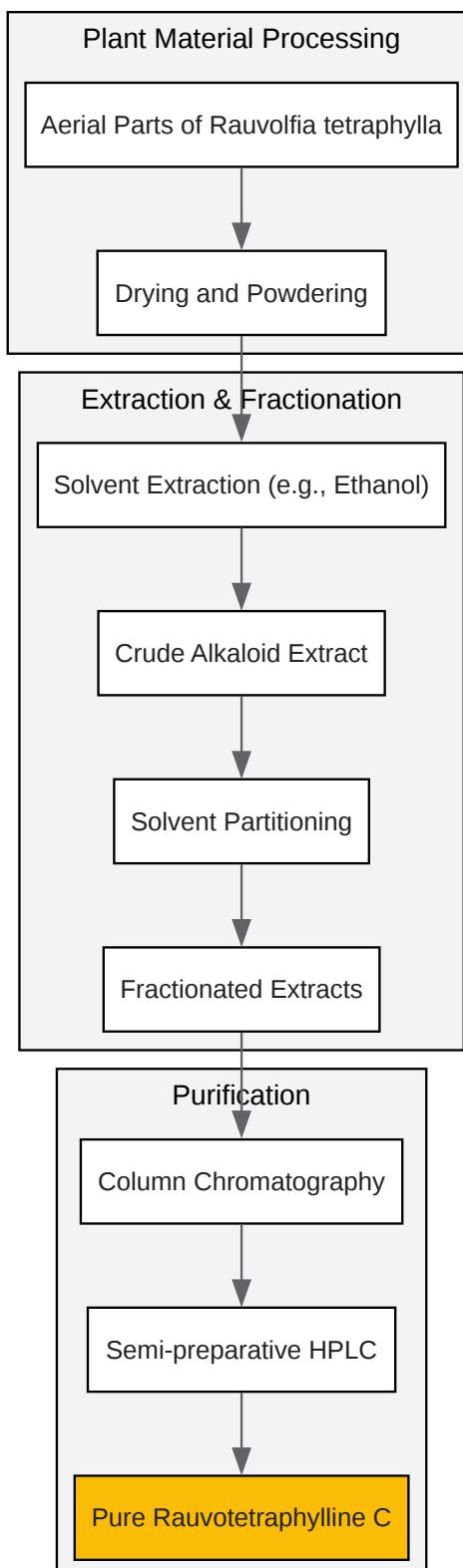
While specific, detailed experimental protocols for the original isolation and characterization of **Rauvotetraphylline C** are not fully elaborated in the provided search results, a general methodology can be inferred based on standard practices in natural product chemistry. The structure was established using spectroscopic methods.[\[4\]](#)[\[6\]](#)

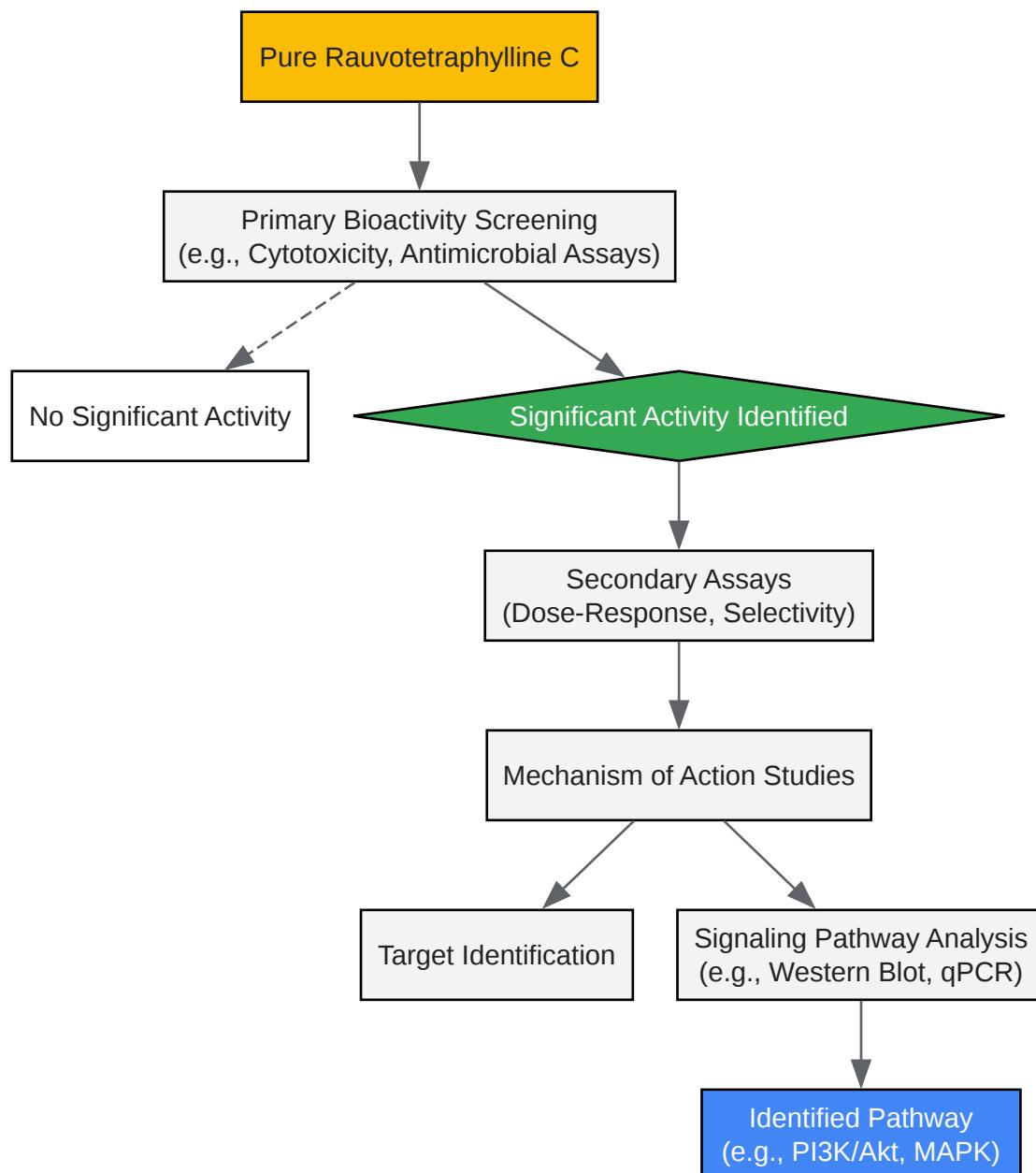
a) Isolation and Purification of **Rauvotetraphylline C**

Rauvotetraphylline C, along with its analogs (Rauvotetraphyllines A, B, D, and E), is isolated from the aerial parts of *Rauvolfia tetraphylla*.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#) The process typically involves the following steps:

- Extraction: The dried and powdered aerial parts of the plant are subjected to solvent extraction, often using ethanol.[\[1\]](#)
- Fractionation: The crude extract is then partitioned using solvents of varying polarity to separate compounds based on their solubility.
- Chromatography: The resulting fractions are further purified using a combination of chromatographic techniques. This may include column chromatography (e.g., silica gel, Sephadex) followed by high-performance liquid chromatography (HPLC) to isolate the pure compound.

Below is a generalized workflow for this process.





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